

Essential Safety and Operational Guide for 2,4-Bis(benzyloxy)-5-bromopyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Bis(benzyloxy)-5-bromopyrimidine

Cat. No.: B1331184

[Get Quote](#)

This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **2,4-Bis(benzyloxy)-5-bromopyrimidine**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Quantitative Data Summary

The following table summarizes key quantitative data for **2,4-Bis(benzyloxy)-5-bromopyrimidine**.

Property	Value
Molecular Formula	C ₁₈ H ₁₅ BrN ₂ O ₂ [1] [2] [3]
Molecular Weight	371.23 g/mol [1] [2] [3]
CAS Number	41244-53-5 [1] [2] [3]
Appearance	Off-white solid [4]
Melting Point	88-90 °C
Boiling Point	517.4 ± 60.0 °C (Predicted)
Density	1.419 ± 0.06 g/cm ³ (Predicted) [5]
Storage Temperature	Room Temperature, Sealed in Dry Conditions [5] or 0-8°C [4]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **2,4-Bis(benzyloxy)-5-bromopyrimidine** is limited, the closely related compound 2-Benzyl-5-bromopyrimidine is classified with the following hazards: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). It is prudent to handle **2,4-Bis(benzyloxy)-5-bromopyrimidine** as a compound with similar potential hazards.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	Work should be conducted in a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved N95 dust mask or an air-purifying respirator is required.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic procedure minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure a designated work area within a chemical fume hood is clean and free of incompatible materials.[\[6\]](#)
 - Have all necessary equipment, including PPE, spill containment materials, and waste containers, readily available.
 - Confirm that the chemical fume hood is functioning correctly.
- Handling:
 - Wear all required PPE before handling the compound.
 - Carefully weigh and transfer the solid compound, avoiding the generation of dust.
 - Keep the container tightly closed when not in use.[\[6\]](#)

- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Clean the work area and any equipment used.
 - Properly dispose of any contaminated materials in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling.

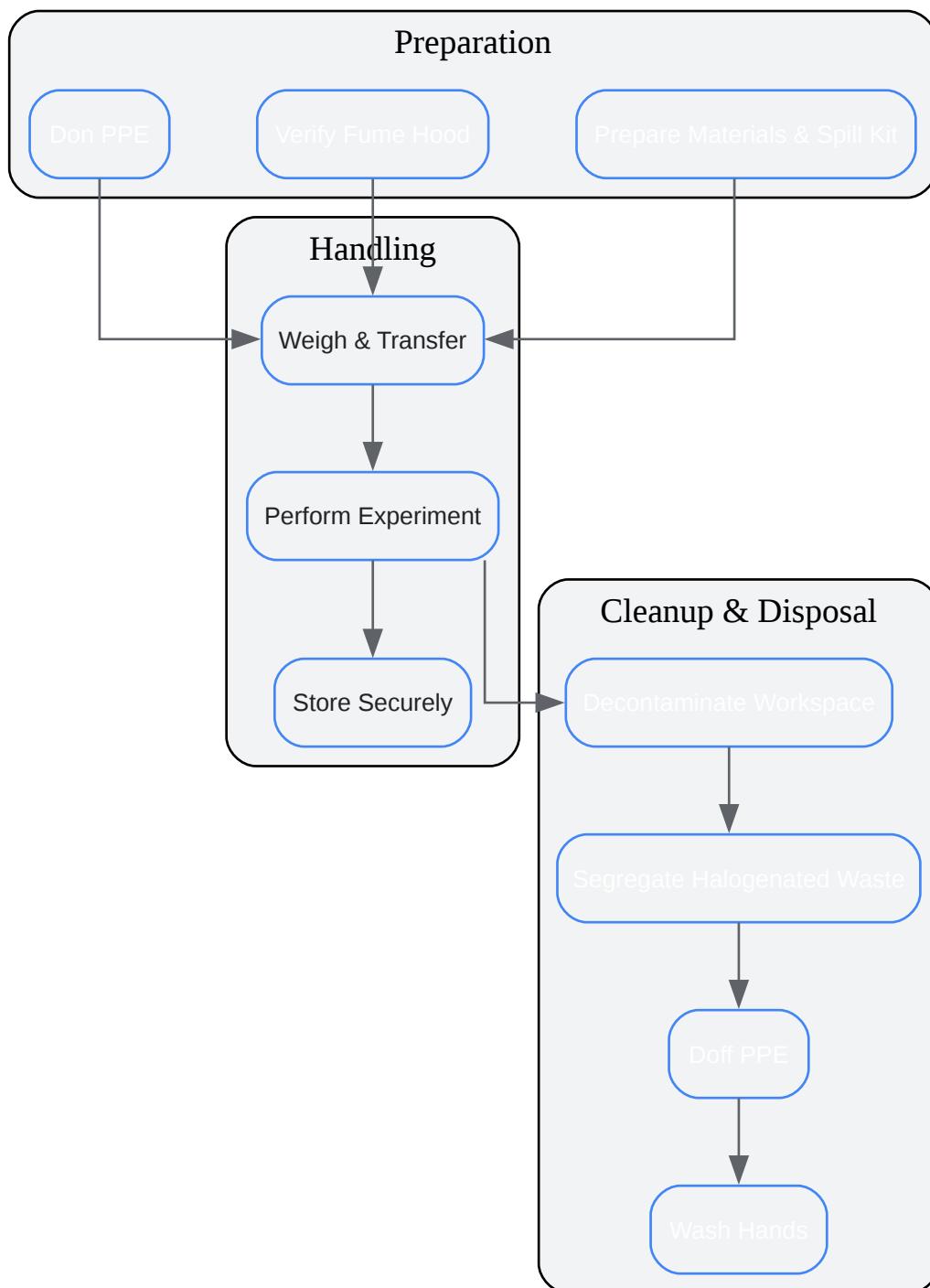
Disposal Plan

The disposal of **2,4-Bis(benzyloxy)-5-bromopyrimidine** must comply with all local, regional, and national hazardous waste regulations.

- Waste Segregation:
 - As a brominated organic compound, it must be segregated as halogenated organic waste.
 - Keep it separate from non-halogenated waste and incompatible materials such as strong oxidizing agents.
- Waste Collection:
 - Solid Waste: Collect contaminated lab supplies (e.g., weighing paper, gloves, pipette tips) in a designated and clearly labeled solid hazardous waste container.
 - Liquid Waste: If **2,4-Bis(benzyloxy)-5-bromopyrimidine** is in a solution, collect it in a dedicated halogenated organic solvent waste container.
- Container Labeling and Storage:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2,4-Bis(benzyloxy)-5-bromopyrimidine**," and appropriate hazard pictograms.
 - Store the hazardous waste container in a designated satellite accumulation area.

- Professional Disposal:
 - Arrange for disposal through a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department for guidance and pickup scheduling.
 - The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.

Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2,4-Bis(benzyloxy)-5-bromopyrimidine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 2,4-Bis(benzyloxy)-5-bromopyrimidine | C18H15BrN2O2 | CID 256039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 2 , 4-BIS(BENZYLOXY)-5-BROMOPYRIMIDINE CAS#: 41244-53-5 [m.chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,4-Bis(benzyloxy)-5-bromopyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1331184#personal-protective-equipment-for-handling-2-4-bis-benzyloxy-5-bromopyrimidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com